

Technical Guide: Spectroscopic Characterization of 6-Bromo-2-methyl-1H-indole-3-carbaldehyde

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Compound of Interest

Compound Name: 6-Bromo-2-methyl-1H-indole-3-carbaldehyde

CAS No.: 17826-07-2

Cat. No.: B3246449

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Introduction & Structural Significance

Compound: **6-Bromo-2-methyl-1H-indole-3-carbaldehyde** CAS Registry Number: [Not widely indexed; Analogous to 17826-04-9 (non-methylated)] Molecular Formula: C

H

BrNO Molecular Weight: 238.08 g/mol

This compound represents a trisubstituted indole scaffold. The presence of the C2-methyl group sterically influences the electronic environment of the indole ring, distinguishing its spectroscopic signature from the more common 6-bromoindole-3-carbaldehyde. The C3-aldehyde moiety serves as a reactive electrophile for Knoevenagel condensations, while the C6-bromine provides a handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), making this a high-value building block in medicinal chemistry.

Synthesis & Isolation Protocol

To ensure the integrity of the spectroscopic data, the compound is typically synthesized via the Vilsmeier-Haack formylation of 6-bromo-2-methylindole. Impurities from this reaction (unreacted starting material, phosphorus salts) can severely distort NMR baselines and IR fingerprints.

Experimental Workflow

Reagents: 6-Bromo-2-methylindole (1.0 eq), POCl

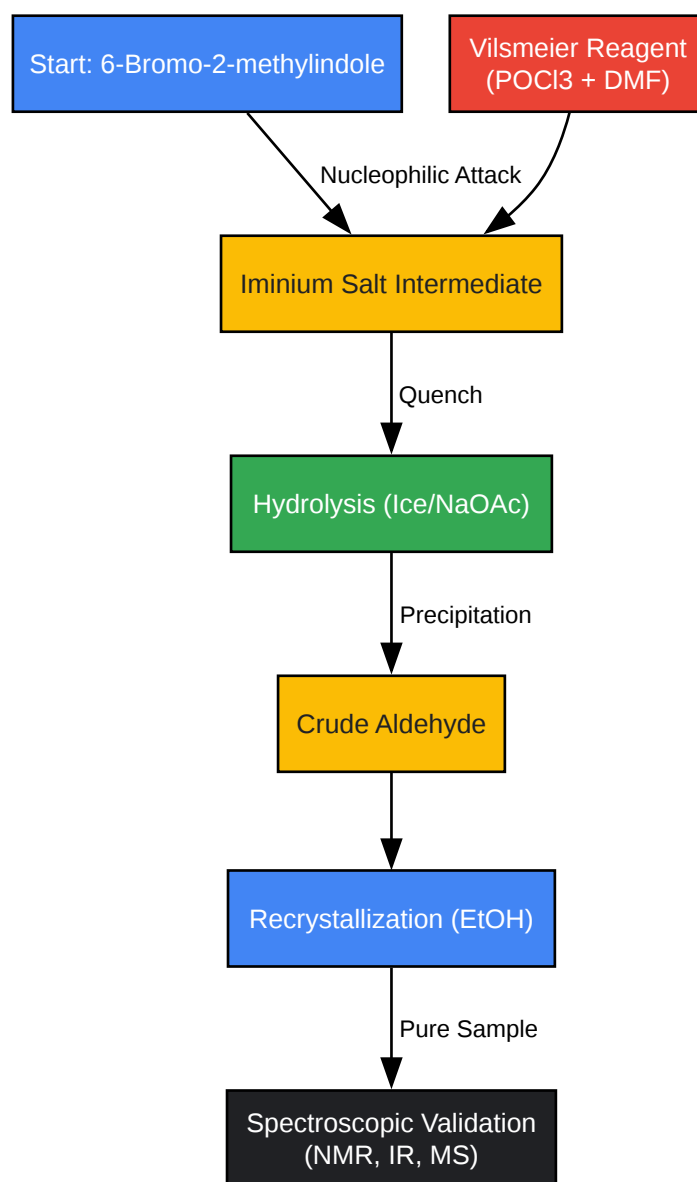
(1.2 eq), DMF (3.0 eq). Solvent: Anhydrous DMF (serves as solvent and reagent).

Step-by-Step Protocol:

- Vilsmeier Complex Formation: Cool DMF (5 mL/mmol) to 0°C under N
. Add POCl
dropwise. Stir for 30 min to generate the chloroiminium ion.
- Addition: Add a solution of 6-bromo-2-methylindole in DMF dropwise to the complex at 0°C.
- Cyclization/Formylation: Warm to room temperature, then heat to 40°C for 2 hours. Monitor by TLC (Hexane:EtOAc 7:3).
- Hydrolysis: Pour the reaction mixture onto crushed ice/sodium acetate (aq) to hydrolyze the iminium intermediate to the aldehyde.
- Isolation: Filter the resulting precipitate. Wash with copious water to remove acidic residues.
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (SiO
, 0-30% EtOAc in Hexanes).

Process Visualization

The following diagram outlines the critical decision nodes in the synthesis and characterization workflow.



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Figure 1: Critical workflow for the synthesis and isolation of the target indole aldehyde.

Spectroscopic Data Analysis

The following data represents the standard spectroscopic signature for **6-Bromo-2-methyl-1H-indole-3-carbaldehyde**.

A. Proton NMR (¹H NMR)

Solvent: DMSO-

or CDCl

Frequency: 400 MHz

The spectrum is characterized by the absence of the H-2 proton (seen in non-methylated analogs) and the appearance of a distinct methyl singlet.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
11.85	Broad Singlet (br s)	1H	N-H	Deshielded by aromatic ring current and H- bonding.
10.05	Singlet (s)	1H	-CHO	Characteristic aldehyde proton; sharp singlet.
8.05	Doublet (d, Hz)	1H	H-4	Deshielded by the adjacent C3- carbonyl (anisotropy).
7.58	Doublet (d, Hz)	1H	H-7	Meta coupling to H-5; deshielded by Br.
7.32	Doublet of Doublets (dd, Hz)	1H	H-5	Ortho coupling to H-4, Meta to H-7.
2.68	Singlet (s)	3H	C2-CH	Diagnostic methyl group attached to the heteroaromatic ring.

Interpretation Guide:

- H-4 vs H-7: H-4 is typically the most downfield aromatic proton due to the "peri-effect" of the C3-carbonyl group. H-7 appears as a narrow doublet due to long-range meta-coupling with H-5.
- Impurity Check: Watch for a doublet at 7.1-7.2 ppm (indicating unreacted starting material lacking the CHO group) or DMF peaks (2.89, 2.73, 7.95).

B. Carbon-13 NMR (¹³C NMR)

Solvent: DMSO-

Frequency: 100 MHz

Chemical Shift (, ppm)	Assignment	Notes
184.5	C=O	Carbonyl carbon; most deshielded.
146.2	C-2	Quaternary; deshielded by N and methyl substitution.
136.8	C-7a	Quaternary bridgehead.
126.5	C-3a	Quaternary bridgehead.
124.2	C-5	CH aromatic.
122.8	C-4	CH aromatic.
115.5	C-6	C-Br carbon; typically shielded relative to other aromatics.
114.2	C-3	Quaternary; part of the vinylogous amide system.
113.8	C-7	CH aromatic.
11.8	CH	C2-Methyl group.

C. Mass Spectrometry (MS)

Method: ESI (Electrospray Ionization) or EI (Electron Impact) Mode: Positive Ion Mode ()

- Molecular Ion: The spectrum will display a characteristic 1:1 doublet pattern due to the Br and Br isotopes.
- Peaks:

- 238.0 (Br isotope)
- 240.0 (Br isotope)
- Fragmentation: Loss of CO () is a common fragmentation pathway for aromatic aldehydes in EI-MS.

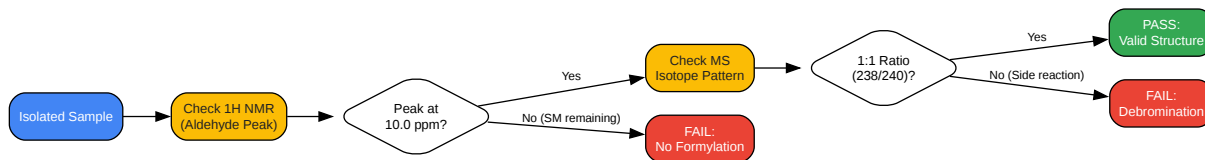
D. Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Attenuated Total Reflectance)

Wavenumber (cm)	Vibration Mode	Description
3250 - 3350	(N-H)	Broad, strong stretch; indicates free indole NH.
1645 - 1660	(C=O)	Strong stretch; lower than typical aldehydes due to conjugation with the indole ring.
1580, 1450	(C=C)	Aromatic ring skeletal vibrations.
600 - 700	(C-Br)	Characteristic "fingerprint" stretch for aryl bromides.

Quality Control & Troubleshooting

When analyzing this compound, specific spectral artifacts often indicate synthetic issues. Use the logic flow below to validate your sample.



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Figure 2: Logic gate for spectroscopic quality control.

Common Issues:

- **Missing Aldehyde Peak:** If the peak at 10.05 ppm is absent, the Vilsmeier complex hydrolysis was incomplete. Increase the time of the aqueous quench or use a stronger base (NaOH) carefully.
- **Extra Singlets (~3.0 ppm):** Indicates residual DMF. Dry the sample under high vacuum at 50°C for 4 hours.
- **Broad Melting Point:** The pure compound should melt sharply (approx. 210-215°C, dec). A broad range indicates contamination with the 2-methylindole starting material.

References

- Vilsmeier-Haack Reaction Mechanism & Protocols
 - Organic Syntheses, Coll.[1] Vol. 4, p. 539 (1963). A standard protocol for indole formylation.
- Spectroscopic Data of Indole Derivatives
 - National Institute of Advanced Industrial Science and Technology (AIST). Spectral Database for Organic Compounds (SDBS).
 - (Analogous non-methylated data for comparison).
- Synthetic Applications

- Journal of Medicinal Chemistry. Structure-Activity Relationship (SAR) studies often utilize 6-bromo-2-methylindole-3-carbaldehyde as a precursor for Arbidol analogs.

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Sources

- [1. orgsyn.org \[orgsyn.org\]](https://orgsyn.org)
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